

Microbial Production of Glutaric Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: *Glutaric Acid*

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This document provides detailed application notes and protocols for the microbial production of **glutaric acid**, a valuable C5 dicarboxylic acid used as a building block for polymers like polyesters and polyamides. The information compiled herein is based on successful metabolic engineering and fermentation strategies in various microbial hosts.

Introduction

Glutaric acid is a platform chemical with significant industrial applications. While traditionally produced through chemical synthesis from petroleum-based feedstocks, microbial fermentation offers a renewable and sustainable alternative. This document outlines the key metabolic pathways, microbial hosts, and experimental procedures for the bio-based production of **glutaric acid**. The primary focus is on engineered strains of *Corynebacterium glutamicum* and *Escherichia coli*, which have demonstrated high-level production.

Metabolic Pathways for Glutaric Acid Biosynthesis

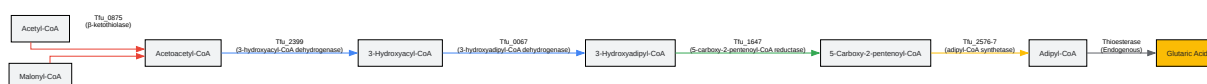
Two primary metabolic pathways have been successfully engineered for microbial **glutaric acid** production: the L-lysine degradation pathway (also known as the 5-aminovalerate pathway) and the reverse adipate degradation pathway.

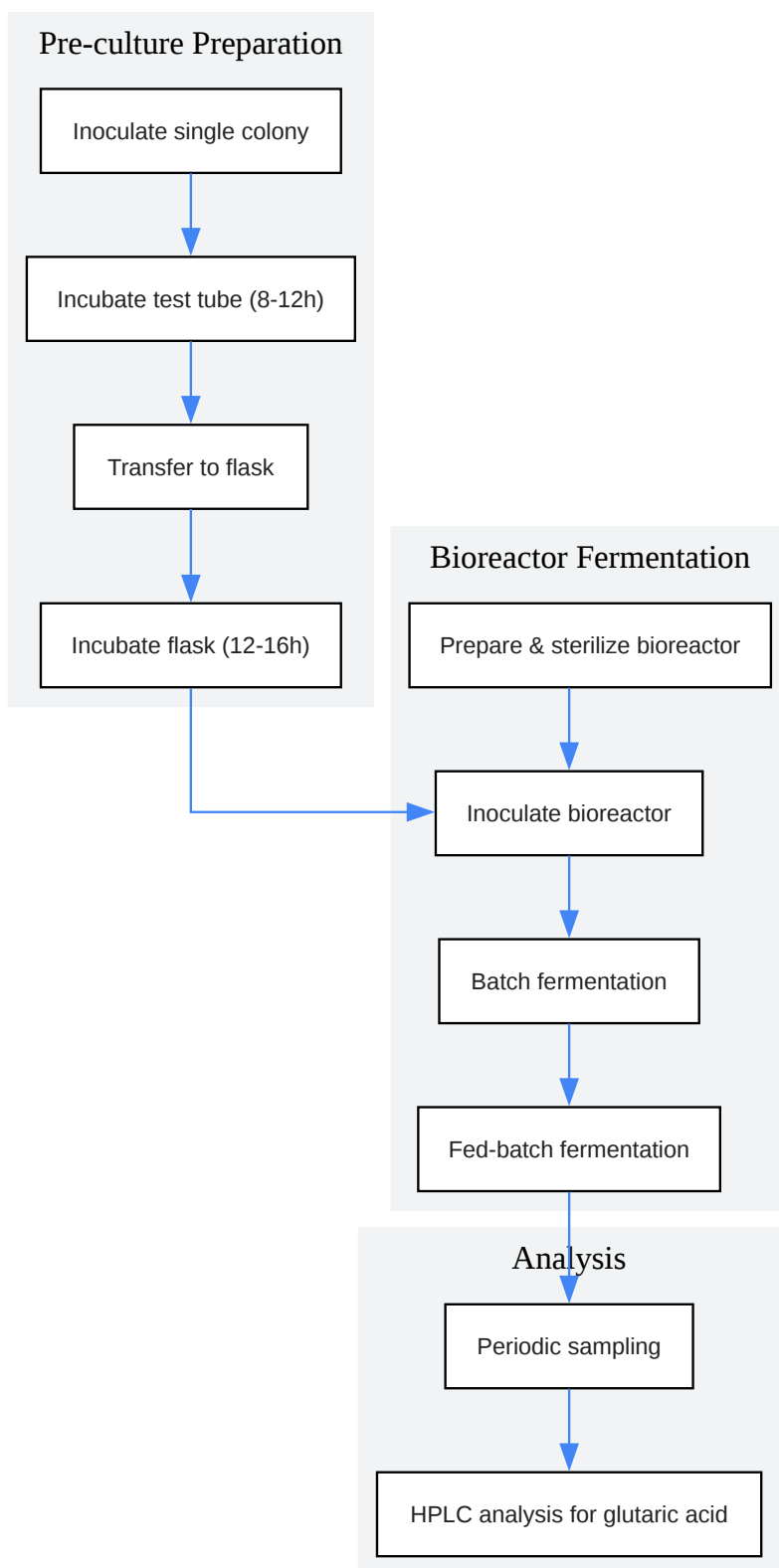
L-Lysine Degradation Pathway (5-Aminovalerate Pathway)

This pathway leverages the natural catabolism of L-lysine found in some microorganisms, such as *Pseudomonas putida*, and has been heterologously expressed in industrial workhorses like *C. glutamicum* and *E. coli*. The pathway typically proceeds through the following steps:

- L-lysine is converted to 5-aminovaleramide by L-lysine monooxygenase (encoded by *davB*).
- 5-aminovaleramide is hydrolyzed to 5-aminovalerate (5AVA) by 5-aminovaleramide amidohydrolase (encoded by *davA*).
- 5AVA is transaminated to glutarate semialdehyde by 5-aminovalerate aminotransferase (encoded by *gabT*).
- Glutarate semialdehyde is oxidized to **glutaric acid** by glutarate semialdehyde dehydrogenase (encoded by *gabD*).

In some engineered strains, alternative enzymes have been explored for these steps. For instance, some strategies utilize a lysine decarboxylase followed by a series of transamination and oxidation reactions.[\[1\]](#)





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References

- 1. Frontiers | Efficient Production of the Dicarboxylic Acid Glutarate by Corynebacterium glutamicum via a Novel Synthetic Pathway [frontiersin.org]
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